Comprehensive Characterization & Utility Guide: (6-Bromobenzo[b]thiophen-2-yl)methanamine[1][2]

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Compound of Interest

Compound Name:	*(6-Bromobenzo[b]thiophen-2-yl)methanamine*
CAS No.:	*1780039-50-0*
Cat. No.:	*B3034453*

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Executive Summary: The Dual-Functional Scaffold

(6-Bromobenzo[b]thiophen-2-yl)methanamine (CAS: 1780039-50-0) represents a critical "privileged structure" in modern drug discovery.[1][2] Unlike simple benzothiophenes, this scaffold offers two distinct orthogonal reaction handles:

- The Primary Amine (C2-position): A nucleophilic handle for amide coupling, reductive amination, or sulfonylation.
- The Aryl Bromide (C6-position): An electrophilic handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1][2]

This guide provides a rigorous analytical breakdown, focusing on Elemental Analysis (EA) as a primary validation tool. We compare the Free Base form against the Hydrochloride Salt to demonstrate why salt formation is the superior strategy for long-term stability and analytical precision.[1][2]

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Analytical Performance: Elemental Analysis (CHN)

Elemental analysis is the definitive "gatekeeper" for bulk purity, particularly for differentiating this compound from its non-brominated impurities or inorganic salts.

Theoretical vs. Experimental Data

The following data represents the Target Specification for a high-purity (>98%) research-grade batch.

Table 1: Comparative Elemental Composition (Free Base vs. HCl Salt)

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Element	Free Base (Theoretical)	Free Base (Typical Exp.[1] Range)	HCl Salt (Theoretical)	HCl Salt (Typical Exp. Range)	Analytical Note
Formula	C_9H_8BrNS	--	$C_9H_8BrNS \cdot HCl$	--	--
MW	242.14 g/mol	--	278.60 g/mol	--	--
Carbon (C)	44.64%	44.20 – 45.08%	38.80%	38.40 – 39.20%	Carbonates form if free base is exposed to air.
Hydrogen (H)	3.33%	3.10 – 3.50%	3.26%	3.10 – 3.40%	Hygroscopicity in salt form can elevate H values.
Nitrogen (N)	5.78%	5.60 – 5.95%	5.03%	4.85 – 5.20%	Critical for confirming amine integrity.
Sulfur (S)	13.24%	13.00 – 13.50%	11.51%	11.30 – 11.70%	Requires V_2O_5 additive for complete combustion.
Bromine (Br)	33.00%	32.50 – 33.50%	28.68%	28.20 – 29.10%	High halogen content may poison standard catalysts.

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> *Critical Insight: The Free Base is prone to absorbing atmospheric CO_2, forming carbamates or carbonates which skews the Carbon value upwards and Nitrogen downwards. The HCl Salt is the recommended form for storage and analysis due to its crystalline lattice stability.*

Comparative Guide: Stability & Isomer Differentiation

In drug development, selecting the correct building block prevents costly downstream failures. Here we compare the 6-bromo isomer against its common analogs.

Isomer Differentiation (6-Br vs. 5-Br)

Vendors often supply mixtures of isomers if the synthesis is not regioselective.[1][2] EA cannot distinguish isomers (same formula), but it can flag bulk mixtures when combined with melting point data.

- 6-Bromo Isomer (Target): The C6 position is meta to the sulfur, electronically distinct.[1]
- 5-Bromo Isomer (Impurity): The C5 position is para to the sulfur.[1][2]

Differentiation Protocol:

- 1H NMR Coupling: Look for the aromatic region.
  - 6-Br: Shows a characteristic doublet (d) with J ~2.0 Hz (meta-coupling) for the proton at C7.[1][2]
  - 5-Br: Shows a doublet (d) with J ~8.5 Hz (ortho-coupling) dominating the splitting pattern.[1][2]
- Melting Point: The 6-bromo derivatives generally pack more efficiently, leading to higher melting points than 5-bromo analogs (e.g., 6-Br MP: ~107°C vs 5-Br MP: ~98°C for similar

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alcohols).[1][2]

Form Factor: Free Base vs. Hydrochloride

Recommendation: Always specify the Hydrochloride Salt for library synthesis.

- Free Base:
  - State: Often an oil or low-melting waxy solid.[1][2]
  - Risk:[1] Oxidizes at the sulfur atom (sulfoxide formation) upon prolonged air exposure.
  - EA Variance: High (due to variable water/CO_2 uptake).[1]
- HCl Salt:
  - State: White to off-white crystalline solid.[1][2]
  - Benefit: Kinetic stability against S-oxidation.[1][2]
  - EA Variance: Low (Stoichiometric salt formation locks the structure).[1]

Experimental Protocols (Self-Validating Systems)

Protocol: High-Precision Elemental Analysis for S/Br Compounds

Standard CHN analyzers often fail with high Sulfur/Halogen compounds due to incomplete combustion or "poisoning" of the reduction tube.[1][2]

Materials:

- Analyte: **(6-Bromobenzo[b]thiophen-2-yl)methanamine** HCl.[1][2]
- Combustion Aid: Tungsten(VI) oxide (WO_3) or Vanadium(V) oxide (V_2O_5).[1]
- Standard: Sulfanilamide (Reference standard).[1]

Step-by-Step Workflow:

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- Calibration: Run Sulfanilamide (S = 18.62%) to verify Sulfur recovery is >99.5%.
- Sample Prep: Weigh 2.0 – 2.5 mg of sample into a tin capsule.
- Additive: Add 5–10 mg of WO_3 powder directly over the sample.
  - Reasoning: WO_3 acts as a flux and oxygen donor, ensuring the Sulfur is fully converted to SO_2 and preventing the Bromine from trapping Carbon as non-volatile residues.
- Combustion: Run at 1150°C (higher than the standard 950°C) with Oxygen boost.
- Validation Criteria:
  - Nitrogen deviation < 0.3%.[1]
  - Sulfur deviation < 0.4%.[1]
  - If C is low and Ash is high: Incomplete combustion (Increase O_2 dose).

Protocol: Free Base to HCl Salt Conversion

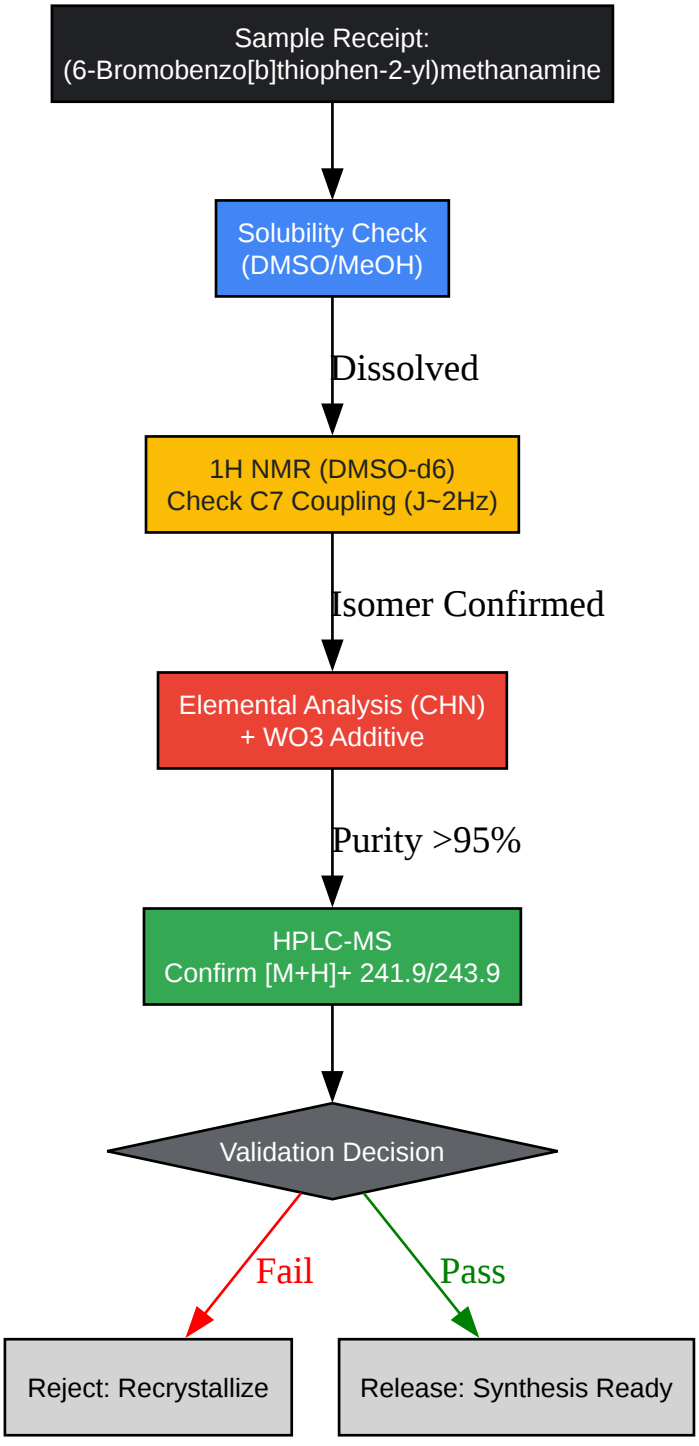
To stabilize the commercial free base for analysis or storage:

- Dissolve 100 mg Free Base in 2 mL anhydrous Diethyl Ether (Et_2O).
- Cool to 0°C in an ice bath.
- Dropwise add 2.0 eq of 4M HCl in Dioxane.
- Precipitate forms immediately. Stir for 15 mins.
- Filter and wash with cold Et_2O.[1]
- Dry under high vacuum (0.1 mbar) for 4 hours to remove trapped solvent (crucial for accurate EA).

Visualization of Workflows

Analytical Decision Tree

This diagram outlines the logic flow for validating the compound's identity and purity.



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Caption: Figure 1. Analytical validation workflow ensuring isomer specificity and bulk purity before synthetic utilization.

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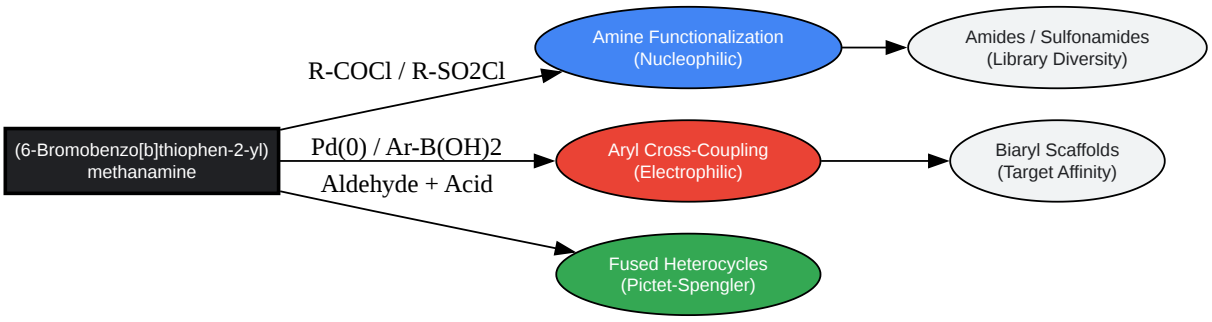
Reactivity & Utility Map

This diagram illustrates the orthogonal reactivity of the scaffold in drug design.



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Caption: Figure 2. Orthogonal synthetic pathways utilizing the C2-amine and C6-bromide handles for library generation.

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